

2-bromo-4-(trifluoromethyl)benzenesulfonamide molecular weight and formula

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Compound of Interest

| | |
|----------------|---|
| Compound Name: | 2-Bromo-4-(trifluoromethyl)benzenesulfonamide |
| Cat. No.: | B1272841 |
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Technical Data Summary: 2-bromo-4-(trifluoromethyl)benzenesulfonamide

This guide provides the core physicochemical properties of **2-bromo-4-(trifluoromethyl)benzenesulfonamide**, a compound relevant to researchers and professionals in the fields of chemical synthesis and drug development. The following data has been compiled from various chemical suppliers and databases.

Physicochemical Properties

A summary of the key quantitative data for **2-bromo-4-(trifluoromethyl)benzenesulfonamide** is presented in the table below for straightforward reference and comparison.

| Property | Value |
|----------------------------|--|
| Molecular Formula | C7H5BrF3NO2S [1] [2] [3] [4] |
| Molecular Weight | 304.09 g/mol [1] |
| Alternate Molecular Weight | 304.08 g/mol [2] |
| CAS Number | 351003-63-9 [2] [5] |
| Melting Point | 163-165 °C [1] |

As this document focuses solely on the molecular weight and formula of **2-bromo-4-(trifluoromethyl)benzenesulfonamide**, experimental protocols and signaling pathway diagrams are not applicable.

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References

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